

## Application Notes & Protocols for Systematic Literature Reviews

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A Guide for Researchers, Scientists, and Drug Development Professionals

Note on "Savvy" for Systematic Literature Reviews: Our comprehensive search did not identify a specific software tool named "Savvy" dedicated to systematic literature reviews. The term may refer to the broader concept of being proficient or "savvy" in conducting these reviews. This guide provides detailed protocols and application notes using established tools to enhance your proficiency in the systematic literature review process.

A systematic literature review (SLR) is a methodical approach to identifying, appraising, and synthesizing all relevant studies on a specific topic. To manage the complexity and volume of data, several software tools are available to streamline this process. These tools can significantly enhance efficiency, collaboration, and the transparent documentation of the review process.

## Comparison of Popular Systematic Literature Review Software

To assist in selecting an appropriate tool, the following table summarizes the key features of several popular software options.



Feature	Rayyan	Covidence	DistillerSR	ASReview
Primary Use	Title/Abstract & Full-Text Screening	End-to-end review management	End-to-end review management	Al-aided screening
Access Model	Free with optional paid features	Subscription- based	Subscription- based	Open-source (Free)
Al Assistance	Yes, for screening prioritization	Yes, for screening and data extraction	Yes, for various stages	Core feature (active learning)
Collaboration	Real-time, multi- user	Real-time, multi- user	Real-time, multi- user	Possible, with shared projects
Key Advantage	Free and easy to use for screening	Comprehensive workflow for Cochrane reviews	Highly customizable for large teams	Reduces screening workload significantly

# Protocol: Systematic Literature Review Using Rayyan

This protocol outlines the steps for conducting the screening phase of a systematic literature review using Rayyan, a free, Al-powered tool designed to expedite this process.

## **Protocol Development and Search Strategy**

Objective: To define the research question and develop a comprehensive search strategy before initiating the literature screening.

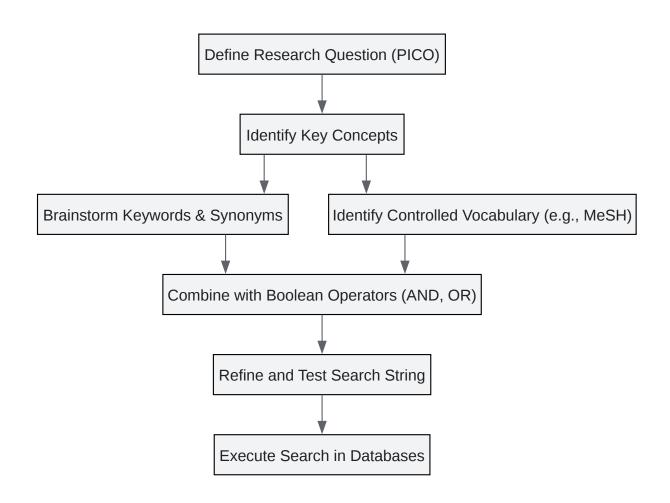
#### Methodology:

• Define the Research Question: Clearly articulate the research question using a framework such as PICO (Population, Intervention, Comparison, Outcome).



- Select Databases: Identify relevant databases for the research question. Common choices in life sciences and drug development include PubMed, Embase, Scopus, and Web of Science.
- Develop Search Terms: For each concept in the research question, create a list of keywords and synonyms. Utilize controlled vocabulary terms like MeSH (Medical Subject Headings) where available.
- Construct the Search String: Combine the search terms using Boolean operators (AND, OR, NOT). Use truncation and wildcards to capture variations in terms.
- Document the Search: Record the exact search string used for each database, along with the date of the search and the number of results returned. This is crucial for reproducibility.

Logical Workflow for Search Strategy Development





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Caption: Workflow for developing a search strategy.

## **Importing Search Results into Rayyan**

Objective: To consolidate all retrieved citations into Rayyan for deduplication and screening.

#### Methodology:

- Export from Databases: From each database searched, export the results in a compatible format (e.g., RIS, BibTeX, EndNote).
- Create a New Review in Rayyan:
  - Log in to Rayyan (or create a free account).
  - Click "New Review" and provide a title and description.
- · Upload References:
  - Select the newly created review.
  - Click "Upload" and import the files exported from the databases. Rayyan will automatically process the files and detect duplicates.

## **Title and Abstract Screening**

Objective: To screen the titles and abstracts of all imported articles against the predefined inclusion and exclusion criteria.

#### Methodology:

- Establish Inclusion/Exclusion Criteria: Based on the research question, create a clear set of criteria for including or excluding studies.
- Invite Collaborators (if applicable):
  - Navigate to the review settings in Rayyan.



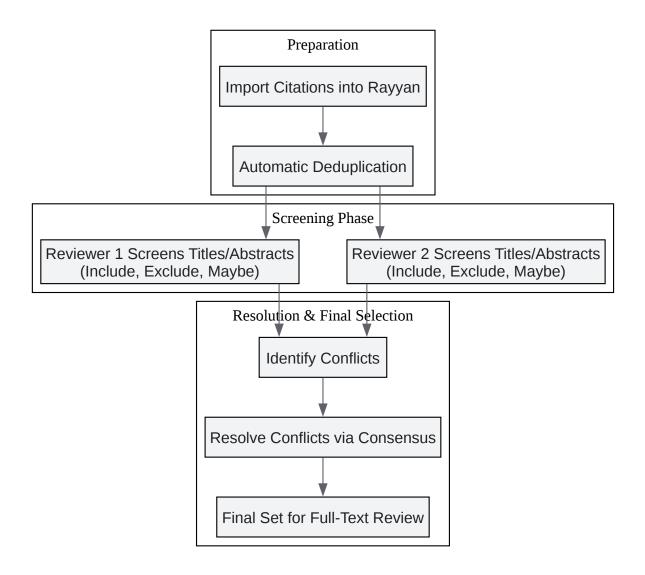




- Invite team members by email to collaborate on the screening in real-time.
- Screening Process:
  - For each article, read the title and abstract.
  - Make a decision: Include, Exclude, or Maybe.
  - Rayyan's AI will learn from your decisions and start to prioritize the most relevant articles, displaying a "5-star rating" of relevance.
  - To ensure consistency, a second reviewer should independently screen the same set of articles.
- · Conflict Resolution:
  - Rayyan will highlight articles with conflicting decisions between reviewers.
  - Discuss each conflict with the reviewing team to reach a consensus. Document the reason for the final decision.

Experimental Workflow for Screening in Rayyan





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Caption: Collaborative screening workflow in Rayyan.

### **Full-Text Review**

Objective: To assess the full text of the articles marked as "Include" or "Maybe" against the inclusion criteria.

Methodology:



- Retrieve Full Texts: Obtain the full-text PDF for each of the selected articles.
- Upload Full Texts to Rayyan (Optional): Rayyan allows for the upload of PDFs to be reviewed directly within the platform.
- Full-Text Screening:
  - Read the entire article to determine if it meets all inclusion criteria.
  - Make a final decision to Include or Exclude.
  - For excluded articles, provide a reason for exclusion (e.g., wrong patient population, wrong intervention, wrong outcome). This is crucial for the PRISMA flow diagram.
- Final List of Included Studies: The articles that pass the full-text review will form the basis for the data extraction and synthesis phase of the systematic review.

### **Data Extraction and Synthesis**

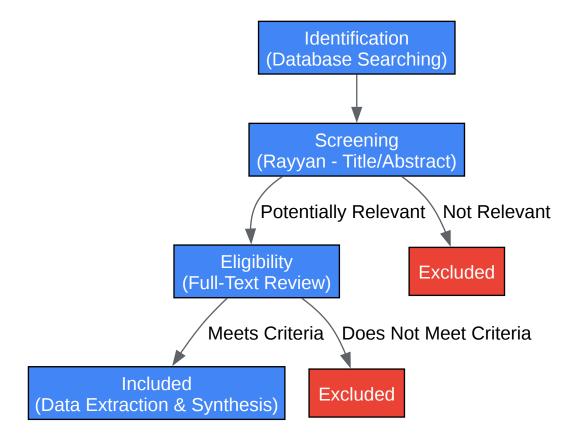
While Rayyan's primary function is screening, the list of included studies can be exported to be used in other software for data extraction and analysis (e.g., spreadsheets or more comprehensive tools like DistillerSR).

#### Methodology:

- Develop a Data Extraction Form: Create a standardized form to collect relevant information from each included study. This typically includes study design, patient characteristics, intervention details, outcomes, and risk of bias assessment.
- Extract Data: Systematically populate the form for each included study. It is recommended that two reviewers independently extract data to minimize errors.
- Synthesize Findings: Depending on the nature of the extracted data, synthesize the findings through a narrative summary, tables, or a meta-analysis if the studies are sufficiently homogeneous.

Signaling Pathway of a Systematic Review Process





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Caption: The PRISMA-based systematic review pathway.

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